

# Introduction: The Strategic Role of Fluorinated Building Blocks in Cancer Therapeutics

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## Compound of Interest

Compound Name: *4-Amino-3-fluoro-5-methylbenzoic acid*

Cat. No.: *B15318731*

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In the landscape of medicinal chemistry, the strategic incorporation of fluorine into drug candidates has become a cornerstone of modern therapeutic design, particularly in oncology. The unique properties of the fluorine atom—its small size, high electronegativity, and ability to form strong carbon-fluorine bonds—can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets.[1] 4-Amino-3-fluoro-5-methylbenzoic acid is a quintessential example of a highly functionalized, high-value intermediate that leverages these properties. Its substituted aniline structure serves as a versatile scaffold for the synthesis of targeted cancer therapies, especially small molecule kinase inhibitors. This guide provides detailed protocols for the synthesis and application of this key intermediate, offering field-proven insights for researchers and drug development professionals.

## Physicochemical Properties & Safety Data

Accurate characterization and safe handling are paramount in the laboratory. The properties of 4-Amino-3-fluoro-5-methylbenzoic acid are summarized below.

Property	Value
CAS Number	2015963-18-3[2]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> FNO <sub>2</sub>
Molecular Weight	169.15 g/mol [1]
IUPAC Name	4-Amino-3-fluoro-5-methylbenzoic acid
Appearance	Off-white to light brown solid (typical)
Storage	Store in a cool, dry, well-ventilated area, away from incompatible materials like strong oxidizing agents.[3][4]

## Hazard Identification and Safe Handling

As with many specialized chemical reagents, 4-Amino-3-fluoro-5-methylbenzoic acid and its precursors require careful handling in a controlled laboratory environment.

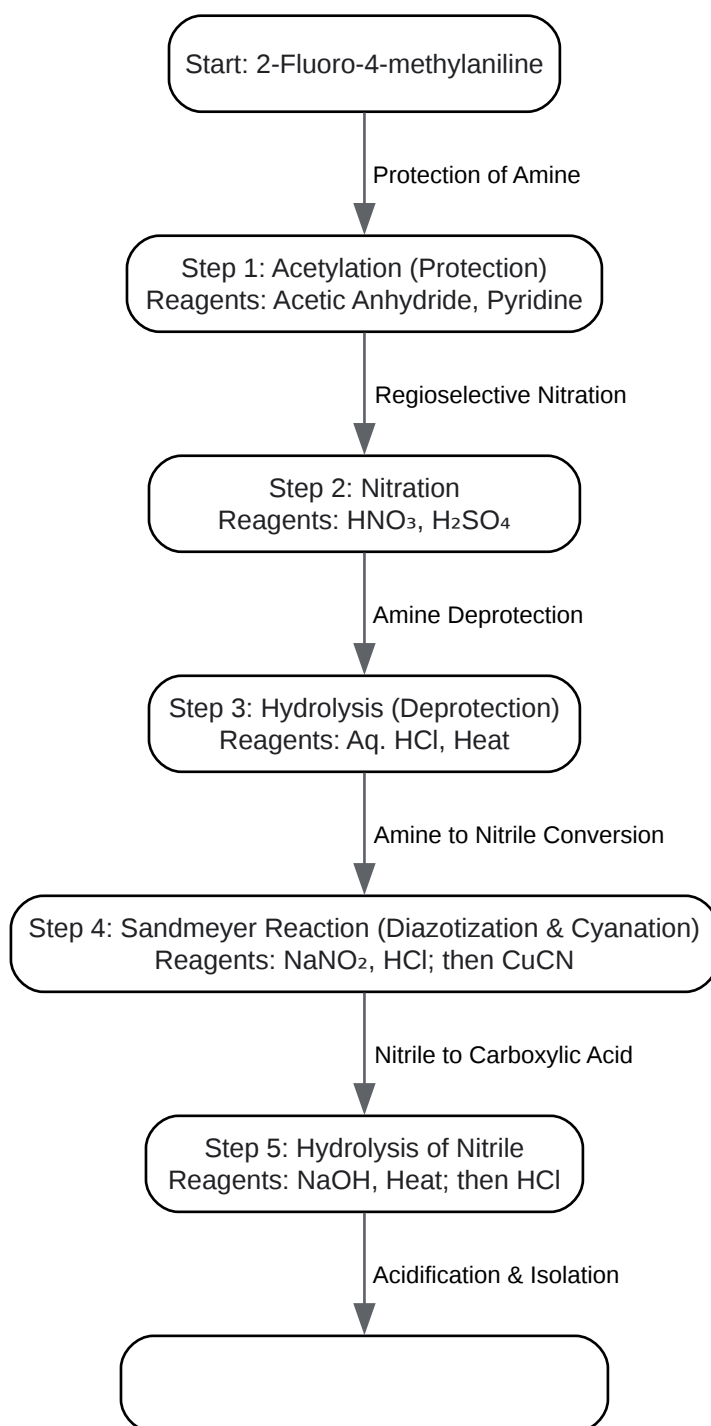
- General Handling: Use only in a chemical fume hood to avoid inhalation of dust or vapors.[3] [5] Wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields, a lab coat, and chemical-resistant gloves.[4] Avoid contact with skin and eyes. [6]
- First Aid Measures:
  - Skin Contact: Immediately wash off with plenty of soap and water. If irritation persists, seek medical attention.[4]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[6]
  - Ingestion: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[5]
  - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[7]

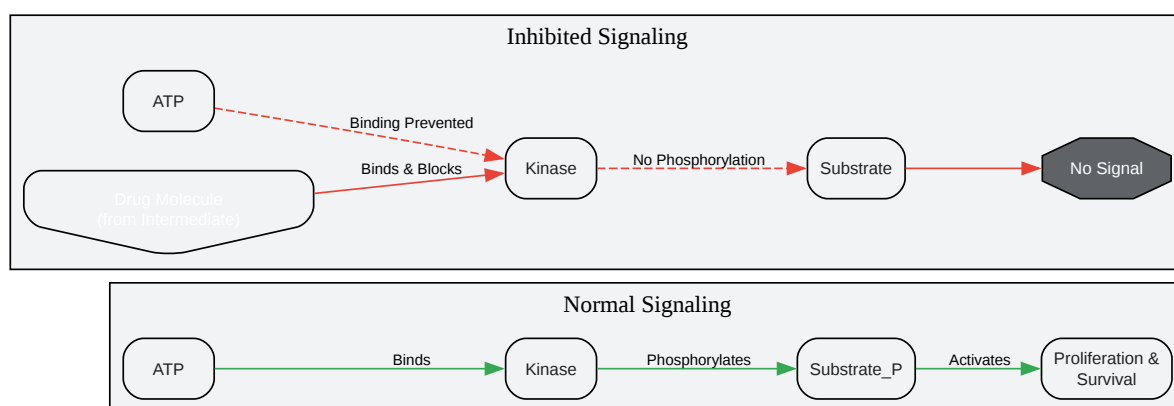
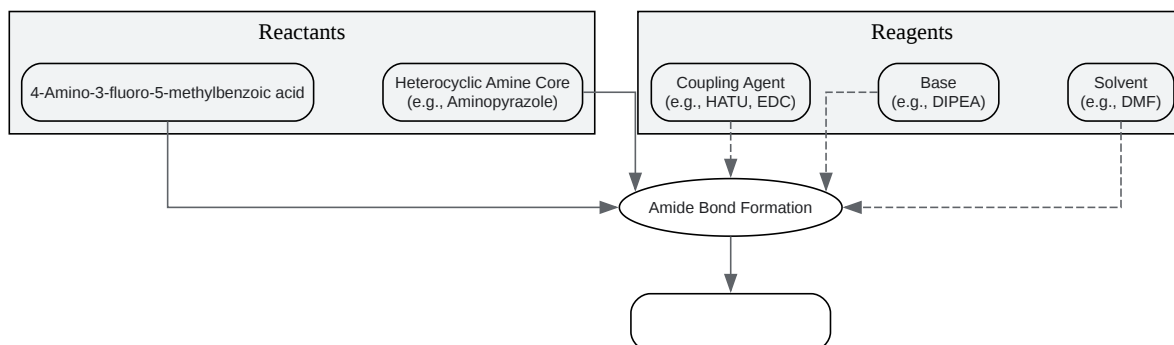
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][8]

## Protocol 1: Synthesis of 4-Amino-3-fluoro-5-methylbenzoic Acid

This protocol outlines a plausible multi-step synthesis, a common pathway for constructing such substituted aromatic compounds, adapted from established methodologies for similar structures.[7][9]

### Workflow Overview





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## Sources

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